

Cyanine7 DBCO: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Cyanine7 DBCO

Cat. No.: B13894255

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the chemical properties, structure, and applications of Cyanine7 (Cy7) DBCO, a near-infrared (NIR) fluorescent dye functionalized with a dibenzocyclooctyne (DBCO) group. This reagent is a cornerstone in modern bioconjugation, enabling the precise labeling of azide-modified biomolecules through copper-free click chemistry.

Core Chemical and Physical Properties

Cyanine7 DBCO is a valuable tool for a wide range of applications, including in vivo imaging, flow cytometry, and fluorescence microscopy.^[1] Its NIR fluorescence profile minimizes autofluorescence from biological samples, leading to enhanced signal-to-noise ratios.^{[1][2]} The DBCO moiety facilitates a highly selective and bioorthogonal reaction with azides, known as Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC), which proceeds efficiently under mild, aqueous conditions without the need for a cytotoxic copper catalyst.^{[3][4]}

The chemical and spectral properties of **Cyanine7 DBCO** are summarized in the tables below. It is important to note that variations in molecular weight and formula can occur between suppliers, often due to the presence of different counter-ions or salt forms of the dye. The data presented here represents a compilation from various commercial sources to provide a comprehensive overview.

Table 1: General Chemical Properties of Cyanine7 DBCO

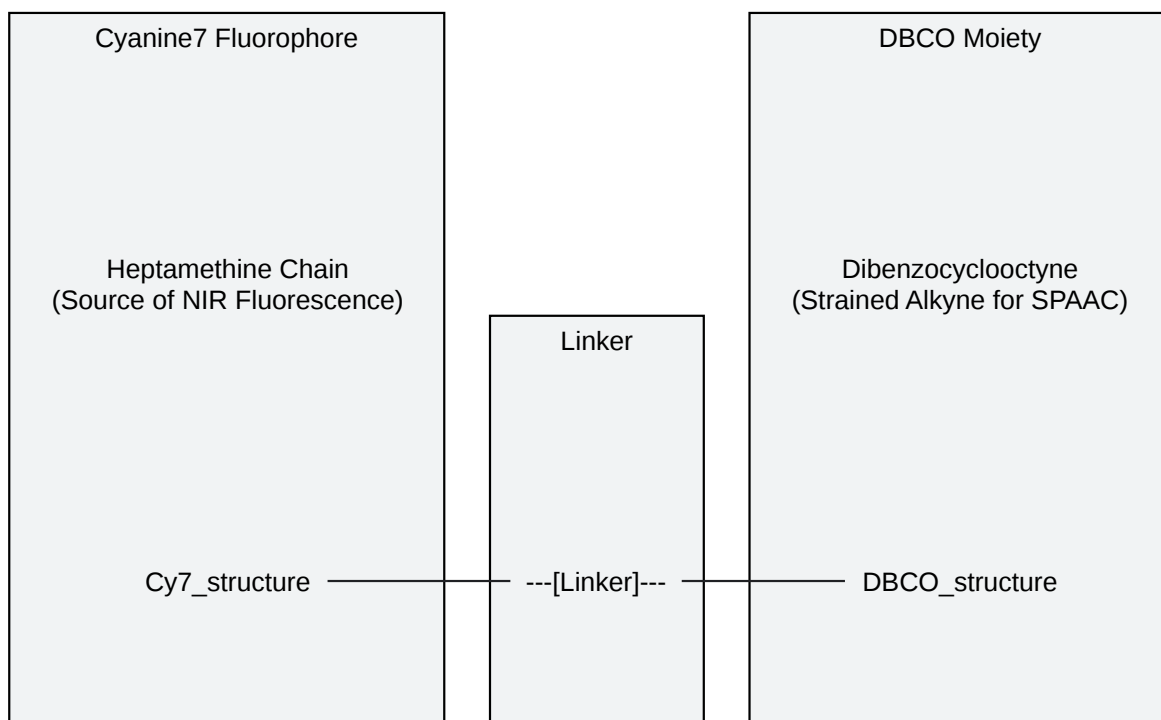
Property	Value	Source(s)
Appearance	Dark green solid	
Molecular Formula	C ₅₈ H ₆₅ N ₄ ClO ₂	
	C ₅₈ H ₆₅ F ₆ N ₄ O ₂ P	
Molecular Weight	885.62 g/mol	
	995.13 g/mol	
	1259.53 g/mol (protonated)	
Solubility	Good in DMSO, DMF, and DCM	
Water-soluble		
Storage Conditions	-20°C, in the dark, desiccated	

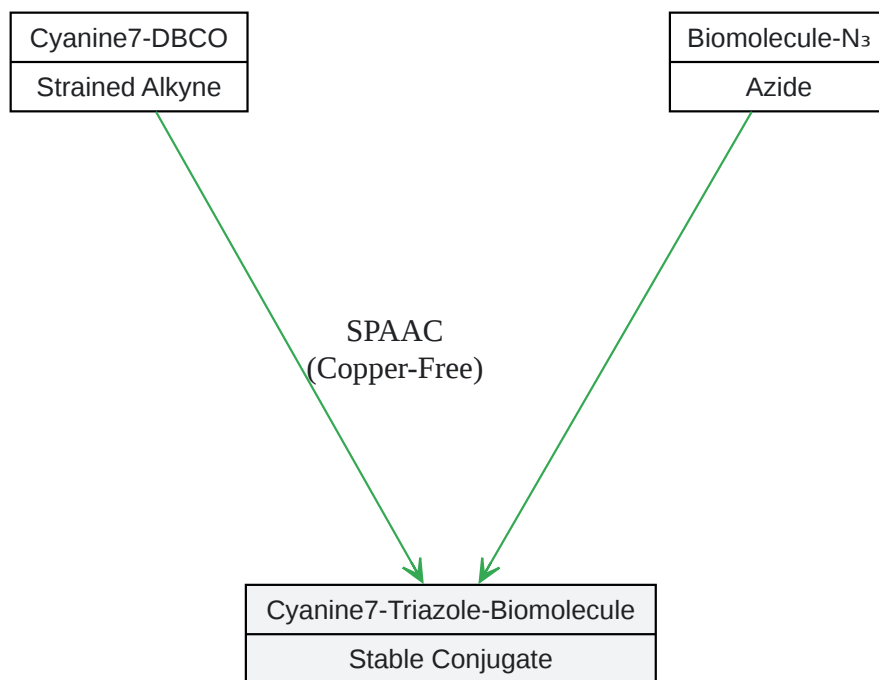
Table 2: Spectral Properties of Cyanine7 DBCO

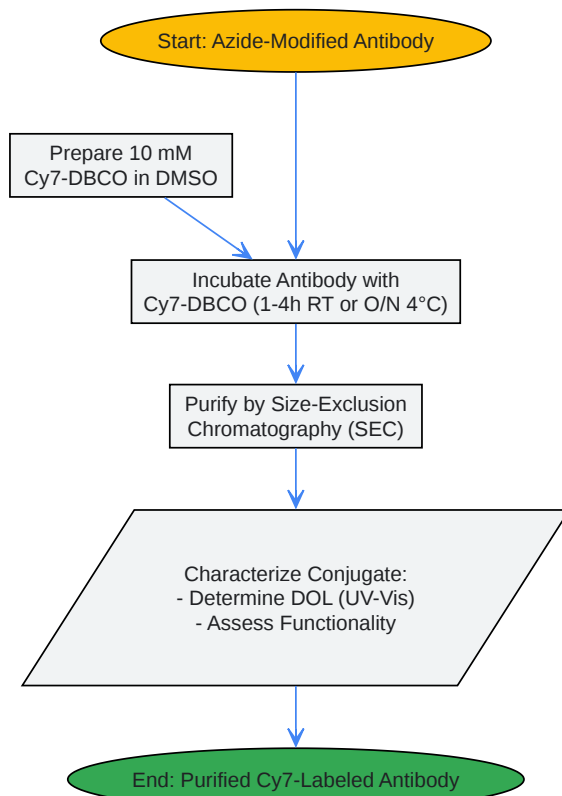
Property	Value	Source(s)
Excitation Maximum (λ _{ex})	~750 nm	
Emission Maximum (λ _{em})	~773 nm	
Molar Extinction Coefficient (ε)	~199,000 - 255,000 M ⁻¹ cm ⁻¹	
Fluorescence Quantum Yield (Φ)	~0.3	
pH Stability	Stable over a pH range of 4-10	

Chemical Structure and Reaction Mechanism

The structure of **Cyanine7 DBCO** consists of two key components: the Cyanine7 fluorophore and the DBCO moiety. The Cyanine7 core is a polymethine dye that provides the near-infrared fluorescence, while the DBCO group is a strained alkyne that enables the copper-free click reaction.







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References

- 1. Cy7 DBCO | AxisPharm [axispharm.com]
- 2. vectorlabs.com [vectorlabs.com]
- 3. Cyanine7 DBCO | AxisPharm [axispharm.com]
- 4. help.lumiprobe.com [help.lumiprobe.com]

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